

Application Note: Preparation of SBC-110736 Stock Solution in DMSO

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Compound of Interest

Compound Name: SBC-110736

Cat. No.: B610721

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SBC-110736 is a potent and selective small-molecule inhibitor of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9).[1][2] The PCSK9 protein plays a critical role in cholesterol homeostasis by binding to the low-density lipoprotein receptor (LDLR) on the surface of hepatocytes, targeting it for lysosomal degradation.[3][4][5] By inhibiting the PCSK9-LDLR interaction, **SBC-110736** prevents LDLR degradation, leading to increased recycling of the receptor to the cell surface.[1] This enhances the clearance of LDL-cholesterol (LDL-C) from the bloodstream, making **SBC-110736** a valuable tool for research in hypercholesterolemia and cardiovascular disease.[1][6]

Accurate and consistent experimental results depend on the proper preparation of stock solutions. This document provides a detailed protocol for the solubilization and storage of **SBC-110736** in dimethyl sulfoxide (DMSO).

Physicochemical and Storage Data

Proper handling and storage are crucial for maintaining the stability and activity of **SBC-110736**. The following tables summarize key quantitative data for the compound.

Table 1: Physicochemical Properties of **SBC-110736**

Property	Value	Reference
Molecular Weight	413.52 g/mol	[1]
Molecular Formula	C ₂₆ H ₂₇ N ₃ O ₂	[1][7]
CAS Number	1629166-02-4	[1][2]
Appearance	White to off-white solid powder	[6]
Solubility in DMSO	≥ 81 mg/mL (≥ 195.88 mM)	[2][6][7]
Water Solubility	Insoluble	[2][7]

Table 2: Recommended Storage Conditions

Form	Temperature	Stability Period	Reference
Solid Powder	-20°C	3 years	[6]
4°C	2 years	[6]	
Stock Solution in DMSO	-80°C	2 years	[6]
-20°C	1 month to 1 year	[6][7]	

Note: To ensure maximum stability, it is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.[6][7]

Experimental Protocol: Stock Solution Preparation

3.1. Materials and Equipment

- **SBC-110736** solid powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, polypropylene microcentrifuge tubes or cryovials

- Calibrated micropipettes and sterile tips
- Vortex mixer and/or sonicator
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

3.2. Safety Precautions

- Always handle **SBC-110736** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **SBC-110736** and DMSO before handling.

3.3. Step-by-Step Procedure

- Equilibration: Allow the **SBC-110736** powder and anhydrous DMSO to warm to room temperature before opening to prevent moisture condensation. Moisture can significantly reduce the solubility of the compound.[\[2\]](#)[\[6\]](#)
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired mass of **SBC-110736** powder into the tube.
- Calculation of Solvent Volume: Use the formula below to calculate the volume of DMSO required to achieve the desired stock concentration.

$$\text{Volume (mL)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Concentration (mol/L)}$$

Example Calculation for 1 mL of a 10 mM Stock Solution:

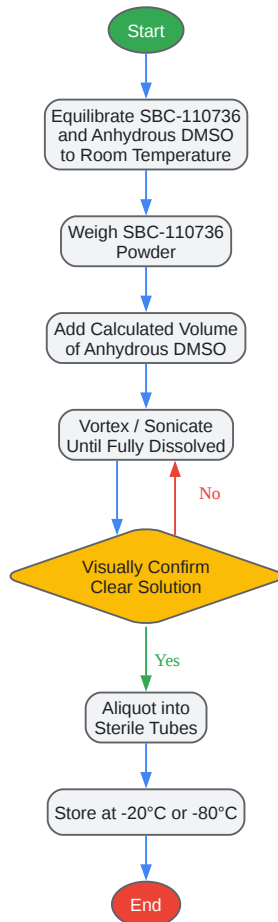
- $\text{Mass (mg)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 413.52 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1352 \text{ mg}$
- Therefore, weigh 4.14 mg of **SBC-110736** and add 1.0 mL of DMSO.

- **Dissolution:** Add the calculated volume of DMSO to the tube containing the **SBC-110736** powder.
- **Mixing:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. If necessary, use a bath sonicator for a few minutes to aid dissolution. A clear, particulate-free solution should be obtained.
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots in sterile cryovials. Store the aliquots at -20°C or -80°C, protected from light, as specified in Table 2.

Visualization of Workflow and Mechanism

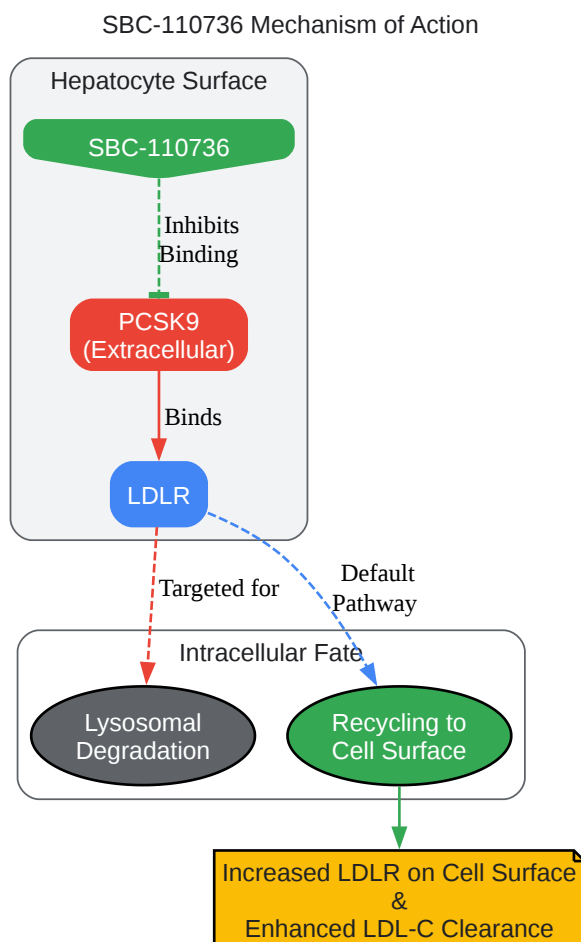
The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway through which **SBC-110736** exerts its effect.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **SBC-110736** stock solution.



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Caption: **SBC-110736** inhibits PCSK9, promoting LDLR recycling.

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